

Formulation of WS-12 for Topical Application: Application Notes and Protocols

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Compound of Interest

Compound Name: WS-12

Cat. No.: B7884660

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Introduction

WS-12 is a synthetic cooling agent that provides a potent and long-lasting cooling sensation without the minty aroma and taste associated with menthol. As a selective agonist of the Transient Receptor Potential Melastatin 8 (TRPM8) channel, **WS-12** is of significant interest for topical applications in pharmaceuticals, cosmetics, and personal care products. These application notes provide a comprehensive guide to the formulation of **WS-12** for topical delivery, including its physicochemical properties, formulation strategies, and detailed experimental protocols for efficacy and safety evaluation.

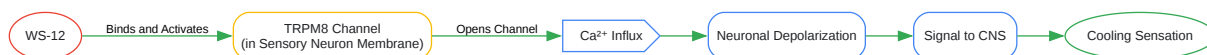
Physicochemical Properties of WS-12

A thorough understanding of the physicochemical properties of **WS-12** is fundamental for developing stable and effective topical formulations.

Property	Value	Reference
Chemical Name	N-(4-Methoxyphenyl)-p-menthane-carboxamide	N/A
CAS Number	68489-09-8	N/A
Molecular Formula	C ₁₈ H ₂₇ NO ₂	N/A
Molecular Weight	289.41 g/mol	N/A
Appearance	White crystalline powder	N/A
Odor	Odorless	N/A
Solubility (at 25°C)		
Water	Practically insoluble	N/A
Ethanol (96%)	~10 g/L	N/A
Propylene Glycol	Sparingly soluble	[1]
Isopropyl Myristate	Soluble	N/A
Mineral Oil	Soluble	N/A
Melting Point	179-183°C	[2]
LogP (predicted)	~4.5	N/A

Mechanism of Action: TRPM8 Activation

WS-12 exerts its cooling effect by selectively activating the TRPM8 ion channel, which is expressed in sensory neurons of the skin.[3] This activation leads to an influx of calcium ions, depolarizing the neuron and signaling a sensation of cold to the central nervous system.



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Figure 1. Signaling pathway of **WS-12** induced cooling sensation.

Formulation Strategies for Topical Delivery

Due to its hydrophobic nature, formulating **WS-12** for effective topical delivery requires careful selection of excipients to ensure its solubility, stability, and skin penetration.

Vehicle Selection

The choice of vehicle is critical for the performance of a topical **WS-12** formulation.

- **Gels:** Hydroalcoholic gels can be a suitable option due to the solubility of **WS-12** in ethanol. Gelling agents like carbomers can be used to achieve the desired viscosity. For hydrophobic drugs, emulgels can also be a good approach.^[4]
- **Creams and Lotions:** Oil-in-water or water-in-oil emulsions can incorporate **WS-12** in the oil phase. The choice of emulsifiers and emollients will influence the sensory properties and stability of the formulation.
- **Ointments:** Anhydrous ointments based on hydrocarbons (e.g., petrolatum) or absorption bases can be used, particularly for targeted, occlusive applications.

Recommended Concentration Range

The concentration of **WS-12** in a topical formulation will depend on the desired cooling intensity and the formulation base.

Formulation Type	Recommended Concentration (w/w %)
Gels	0.1 - 1.0%
Creams & Lotions	0.25 - 2.0%
Ointments	0.5 - 3.0%
Patches	1.0 - 5.0%

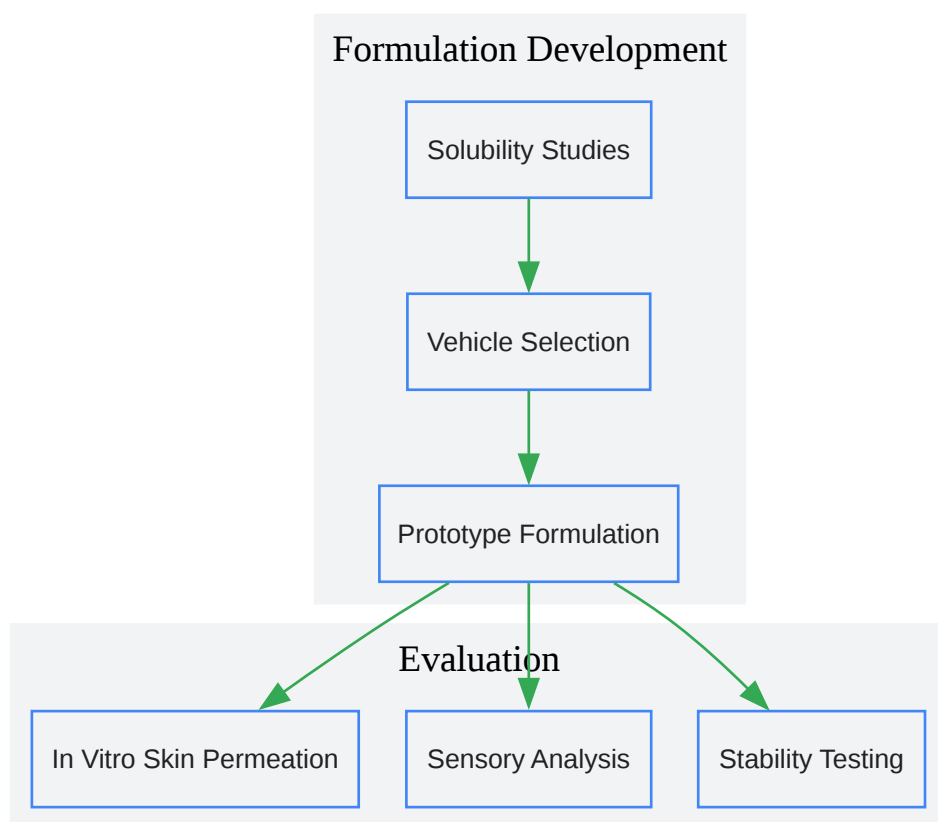
Excipients for Enhanced Delivery

To improve the skin penetration of **WS-12**, the following excipients can be considered:

- Penetration Enhancers:
 - Solvents: Propylene glycol, ethanol, and isopropyl myristate can enhance partitioning into the stratum corneum.
 - Fatty Acids: Oleic acid can disrupt the lipid bilayer of the stratum corneum.
 - Terpenes: Menthol (at low concentrations) can act as a penetration enhancer.
- Solubilizers:
 - Glycols: Polyethylene glycols (PEGs) of various molecular weights can improve solubility.
 - Surfactants: Non-ionic surfactants like polysorbates and sorbitan esters can be used to create microemulsions or enhance solubilization in aqueous phases.

Experimental Protocols

The following protocols provide a framework for the development and evaluation of topical **WS-12** formulations.



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Figure 2. Experimental workflow for **WS-12** topical formulation.

Protocol for Preparation of a **WS-12** Hydroalcoholic Gel (1% w/w)

Materials:

- **WS-12** powder
- Ethanol (96%)
- Carbomer 940
- Triethanolamine (TEA)
- Propylene glycol

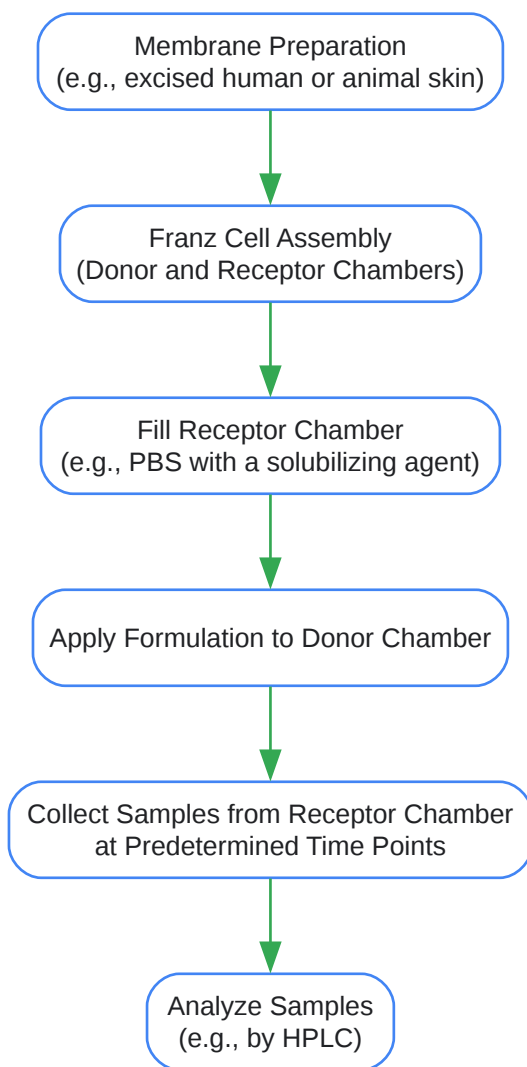
- Purified water

Procedure:

- Disperse the gelling agent: Slowly disperse Carbomer 940 in purified water with constant stirring until a uniform dispersion is formed.
- Prepare the active phase: In a separate container, dissolve the **WS-12** powder in ethanol. Add propylene glycol to this solution and mix until uniform.
- Combine the phases: Slowly add the active phase to the aqueous dispersion of the gelling agent while stirring continuously.
- Neutralize the gel: Add triethanolamine dropwise to the mixture while stirring until a clear, viscous gel is formed and the desired pH (typically 5.5-7.0) is achieved.
- Homogenize: Homogenize the gel to ensure uniform distribution of the active ingredient.

Protocol for In Vitro Skin Permeation Study

This protocol outlines the use of Franz diffusion cells to assess the skin permeation of **WS-12** from a topical formulation.^{[5][6][7]}



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